

UPCDC-30245's chemical structure and properties.

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: UPCDC-30245

CAS No.: 1883351-01-6

Cat. No.: B15607661

[Get Quote](#)

An In-depth Technical Guide to UPCDC-30245

This technical guide provides a comprehensive overview of the chemical structure, properties, and mechanism of action of **UPCDC-30245**, an allosteric p97 inhibitor. The information is intended for researchers, scientists, and professionals in the field of drug development.

Introduction

UPCDC-30245 is a potent, cell-penetrant, allosteric inhibitor of the AAA-ATPase p97 (also known as VCP).^{[1][2][3]} It represents a class of phenyl indole-based inhibitors that have demonstrated significant anti-proliferative effects in various cancer cell lines.^{[2][3]} Unlike ATP-competitive p97 inhibitors, **UPCDC-30245** exhibits a distinct mechanism of action, making it a valuable tool for studying p97 biology and a potential therapeutic agent for cancers that have developed resistance to other p97 inhibitors.^{[1][3]}

Chemical Structure and Properties

The chemical structure of **UPCDC-30245** is presented below. Its molecular formula is $C_{28}H_{38}FN_5$, with a molecular weight of 463.63 g/mol.^{[4][5]}

Chemical Structure of **UPCDC-30245**

A 2D representation of the chemical structure of **UPCDC-30245**.

Physicochemical and Pharmacological Properties

Property	Value	Reference
Molecular Formula	C ₂₈ H ₃₈ FN ₅	[4][5]
Molecular Weight	463.63 g/mol	[4][5]
Class	Allosteric p97 Inhibitor	[1][6]
IC ₅₀ (p97 ATPase activity)	~27 nM	[4]
IC ₅₀ (WT p97)	300 nM	[1][4]
Solubility	Soluble in DMSO (200 mg/mL)	[5]
Storage	-20°C for 3 years (powder)	[5]

Mechanism of Action

UPCDC-30245 is a noncompetitive inhibitor of p97's ATPase activity.[1] It binds to an allosteric site at the interface of the D1 and D2 domains of a p97 monomer.[1][7] This binding event prevents the conformational changes necessary for p97 function.[1]

A key feature of **UPCDC-30245**'s mechanism is its unique impact on cellular pathways compared to other p97 inhibitors. While many p97 inhibitors affect endoplasmic reticulum-associated protein degradation (ERAD) and the unfolded protein response (UPR), **UPCDC-30245** has a minimal effect on these pathways.[3][6][8] Instead, its primary mode of action involves the disruption of the endo-lysosomal pathway.[6][8][9]

Specifically, **UPCDC-30245** has been shown to:

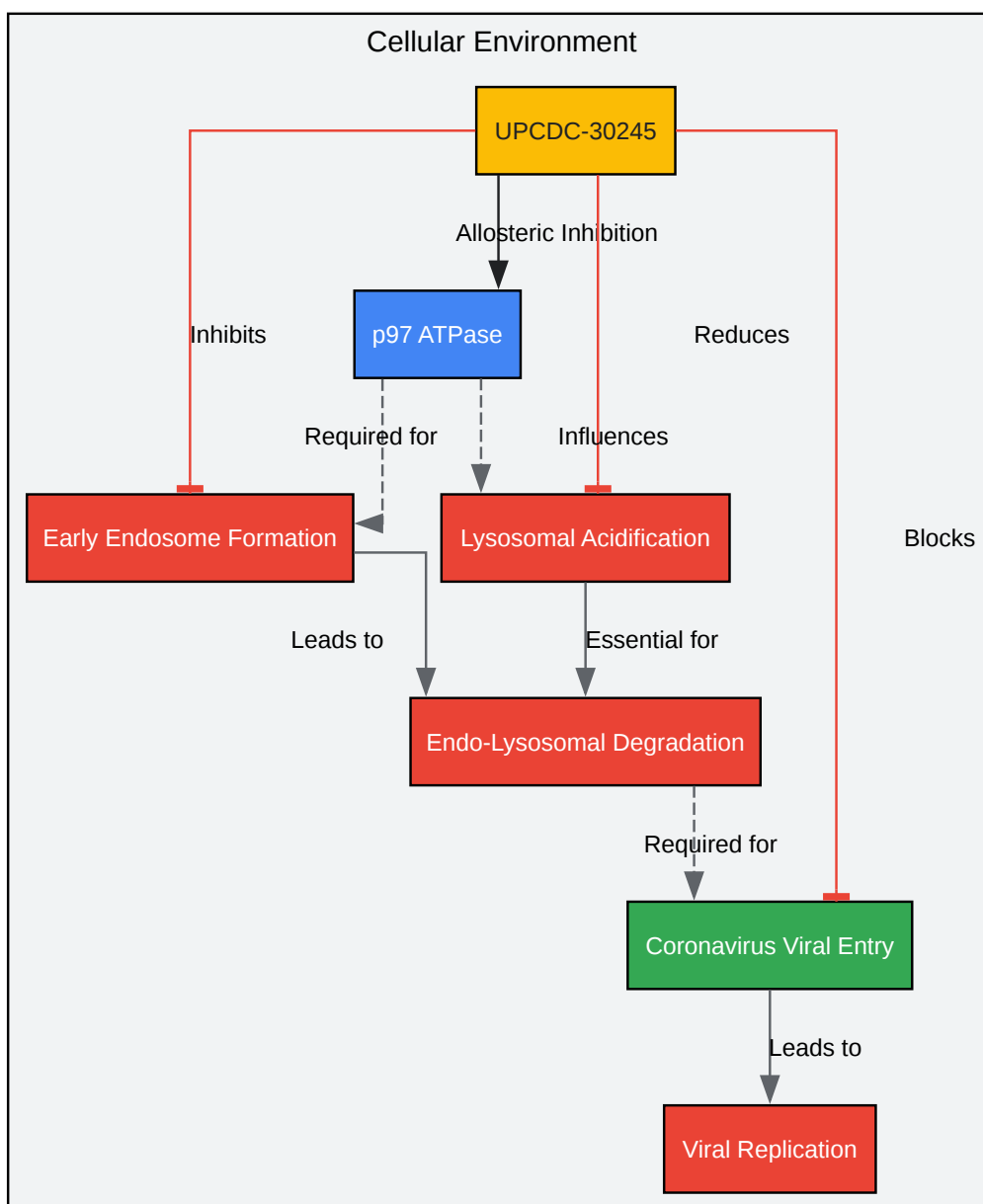
- Inhibit the formation of early endosomes.[6][8][9]
- Reduce the acidity of lysosomes.[6][8][9]
- Block endo-lysosomal degradation.[6][8][9]

- Induce a significant increase in the lipidated form of LC3-II, suggesting an alteration of autophagic pathways.[\[6\]](#)[\[9\]](#)

This distinct mechanism contributes to its antiviral effects, particularly against coronaviruses, by blocking viral entry into host cells.[\[6\]](#)[\[8\]](#)[\[9\]](#)

Signaling Pathway of UPCDC-30245

Mechanism of Action of UPCDC-30245

[Click to download full resolution via product page](#)Signaling pathway of **UPCDC-30245**'s inhibitory effects.

Experimental Protocols

The following are summaries of key experimental protocols used to characterize the activity of **UPCDC-30245**.

p97 ATPase Activity Assay

This assay measures the enzymatic activity of p97 and the inhibitory effect of **UPCDC-30245**.

- Principle: The assay quantifies the amount of inorganic phosphate (Pi) released from ATP hydrolysis by p97.
- Methodology:
 - Purified p97 protein is incubated with varying concentrations of **UPCDC-30245**.
 - ATP is added to initiate the reaction.
 - The reaction is stopped, and the amount of released Pi is measured using a malachite green-based colorimetric assay.
 - IC₅₀ values are calculated by fitting the dose-response data to a four-parameter logistic equation.

Cell Proliferation Assay

This assay determines the anti-proliferative effects of **UPCDC-30245** on cancer cell lines.

- Principle: Cell viability is assessed using a metabolic indicator dye such as MTT or resazurin.
- Methodology:
 - Cancer cells are seeded in 96-well plates and allowed to adhere overnight.
 - Cells are treated with a serial dilution of **UPCDC-30245** for a specified period (e.g., 72 hours).
 - A viability reagent is added, and the absorbance or fluorescence is measured.

- IC₅₀ values are determined from the dose-response curves.

Immunofluorescence Staining for Early Endosome Formation

This method visualizes the effect of **UPCDC-30245** on the formation of early endosomes.

- Principle: Early endosomes are visualized by immunostaining for the marker protein EEA1.
- Methodology:
 - Cells are grown on coverslips and treated with **UPCDC-30245** (e.g., 5 μ M for 1 hour).[8]
 - Cells are fixed, permeabilized, and incubated with a primary antibody against EEA1.
 - A fluorescently labeled secondary antibody is used for detection.
 - Images are acquired using a fluorescence microscope, and the number of EEA1-positive puncta per cell is quantified.

Autophagy Flux Assay

This assay measures the effect of **UPCDC-30245** on the autophagy process.

- Principle: A tandem fluorescent-tagged LC3 (mRFP-GFP-LC3) is used to monitor autophagosome and autolysosome formation. GFP fluorescence is quenched in the acidic environment of the lysosome, while mRFP is more stable.
- Methodology:
 - Cells stably expressing the mRFP-GFP-LC3 reporter are treated with **UPCDC-30245** (e.g., 5 μ M for 2 hours).[8]
 - Live-cell imaging is performed to visualize and quantify the number of autophagosomes (yellow puncta, GFP⁺/mRFP⁺) and autolysosomes (red puncta, GFP⁻/mRFP⁺).

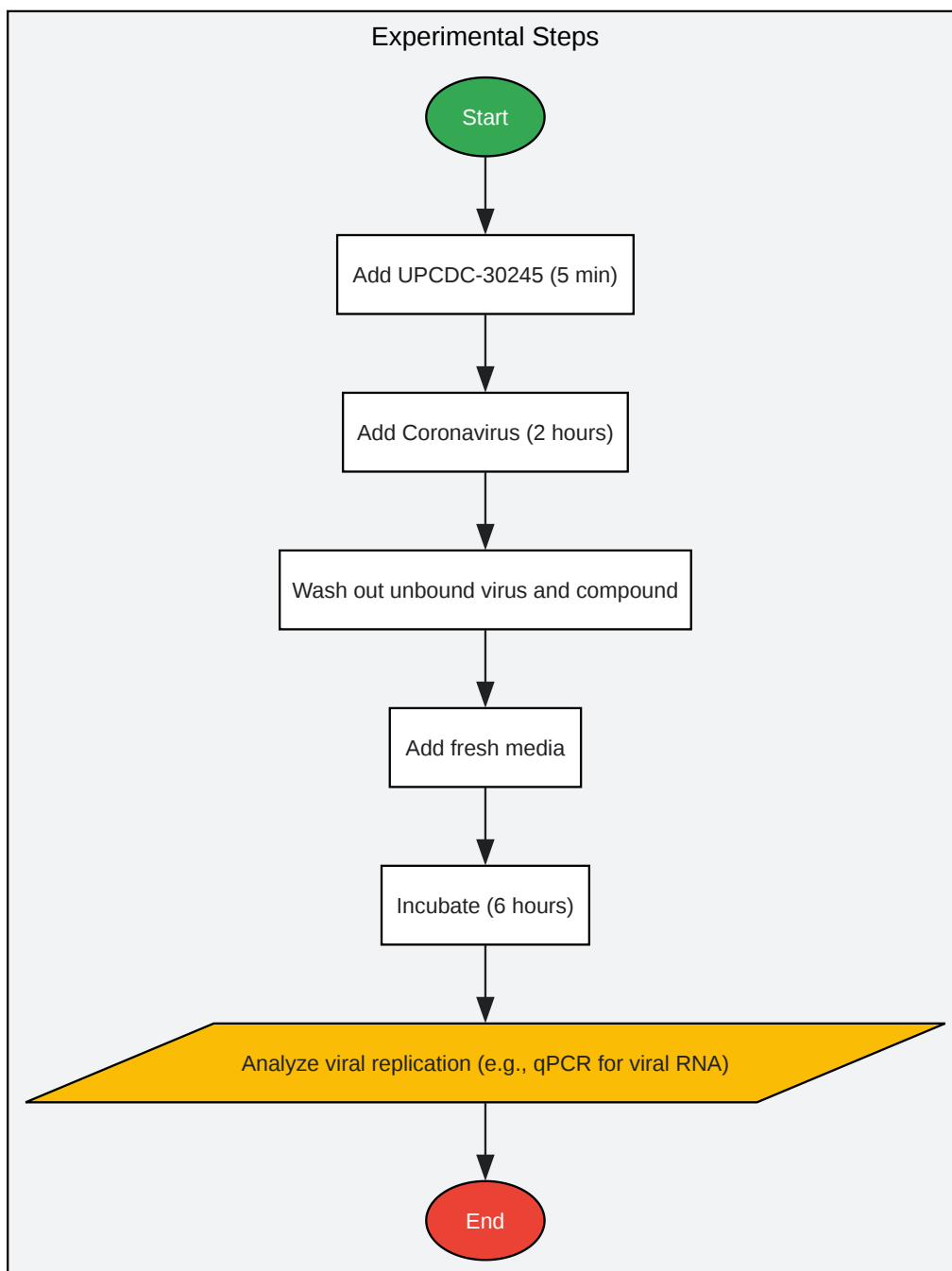
Lysosomal Acidity Measurement

This assay assesses the impact of **UPCDC-30245** on the pH of lysosomes.

- Principle: LysoTracker, a fluorescent acidotropic probe, accumulates in acidic compartments and can be used to visualize and quantify lysosomal acidity.
- Methodology:
 - Cells are treated with **UPCDC-30245** (e.g., 5 μ M).[8]
 - Cells are then incubated with LysoTracker dye.
 - The fluorescence intensity of LysoTracker-stained puncta is measured using fluorescence microscopy or flow cytometry. A decrease in fluorescence indicates a reduction in lysosomal acidity.

Experimental Workflow: Antiviral Time-of-Addition Assay

Workflow for Antiviral Time-of-Addition Experiment

[Click to download full resolution via product page](#)

A representative workflow for a time-of-addition experiment.

Quantitative Data Summary

The following tables summarize the reported inhibitory concentrations of **UPCDC-30245**.

In Vitro p97 ATPase Inhibition

Target	IC ₅₀	Reference
Wild-Type p97	300 nM	[1][4]
p97 Mutant N660K	Similar to Wild-Type	[4]
p97 Mutant T688A	~3-fold higher than Wild-Type	[1][4]

Anti-proliferative Activity in Cancer Cell Lines

Cell Line	Cancer Type	IC ₅₀	Reference
HCT116	Colon Cancer	Potent (specific value not provided)	[1]
CB-5083 Resistant HCT116	Colon Cancer	30-fold more potent than CB-5083	[1]
Various Cancer Lines	Multiple	Nanomolar to low micromolar range	[2][3]

Conclusion

UPCDC-30245 is a valuable research tool and a promising therapeutic candidate due to its potent and selective allosteric inhibition of p97. Its unique mechanism of action, centered on the disruption of the endo-lysosomal pathway, distinguishes it from other p97 inhibitors and provides a potential strategy to overcome drug resistance. Further investigation into its therapeutic applications, particularly in oncology and virology, is warranted.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. Allosteric p97 Inhibitors Can Overcome Resistance to ATP-Competitive p97 Inhibitors for Potential Anticancer Therapy - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [2. researchgate.net \[researchgate.net\]](#)
- [3. The p97 Inhibitor UPCDC-30245 Blocks Endo-Lysosomal Degradation - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [4. medchemexpress.com \[medchemexpress.com\]](#)
- [5. UPCDC-30245 - Immunomart \[immunomart.com\]](#)
- [6. The p97 Inhibitor UPCDC-30245 Blocks Endo-Lysosomal Degradation - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [7. researchgate.net \[researchgate.net\]](#)
- [8. mdpi.com \[mdpi.com\]](#)
- [9. researchgate.net \[researchgate.net\]](#)
- To cite this document: BenchChem. [UPCDC-30245's chemical structure and properties.]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15607661/docs#upcdc-30245-s-chemical-structure-and-properties\]](https://www.benchchem.com/product/b15607661/docs#upcdc-30245-s-chemical-structure-and-properties)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)